

Structure-Activity Relationship of 7-Azaspiro[3.5]nonane Analogs: A Comparative Guide

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Compound of Interest

Compound Name: *Tert-butyl 2-formyl-7-azaspiro[3.5]nonane-7-carboxylate*

CAS No.: 1346556-73-7

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The 7-azaspiro[3.5]nonane scaffold has emerged as a privileged structure in medicinal chemistry, demonstrating significant potential across a range of biological targets. This guide provides a comparative analysis of the structure-activity relationships (SAR) of 7-azaspiro[3.5]nonane analogs for various protein targets, supported by experimental data and detailed protocols. This information is intended for researchers, scientists, and drug development professionals engaged in the design and optimization of novel therapeutics based on this versatile scaffold.

GPR119 Agonists for Type 2 Diabetes

The 7-azaspiro[3.5]nonane core has been successfully employed in the development of potent agonists for the G protein-coupled receptor 119 (GPR119), a promising target for the treatment of type 2 diabetes.^{[1][2]} Activation of GPR119 stimulates glucose-dependent insulin secretion and the release of incretin hormones.^[2]

Structure-Activity Relationship Highlights:

The SAR studies of 7-azaspiro[3.5]nonane-based GPR119 agonists have revealed key structural features that govern their potency. Optimization of the piperidine N-capping group (R^2) and the aryl group (R^3) has been a primary focus.^[1] The rigid spirocyclic core is believed to position these interacting moieties in an optimal orientation for binding to the GPR119 receptor, thereby enhancing potency and efficacy.^[2]

Quantitative Data:

Compound	R^2 (Piperidine N-capping group)	R^3 (Aryl group)	hGPR119 EC50 (nM)
54g	[Structure not fully disclosed]	[Structure not fully disclosed]	Potent agonist activity reported ^[1]

Note: Specific EC50 values for a series of analogs were not publicly available in the reviewed literature. Compound 54g was identified as a potent agonist with a favorable pharmacokinetic profile and glucose-lowering effects in diabetic rats.^[1]

Experimental Protocol: In Vitro GPR119 Activity Assay (cAMP Measurement)

This assay quantifies the agonist-induced activation of GPR119 by measuring the intracellular accumulation of cyclic AMP (cAMP).^[2]

1. Cell Culture:

- A stable cell line (e.g., HEK293 or CHO) expressing the human or rat GPR119 receptor is cultured in appropriate media.
- Cells are seeded into 384-well plates and incubated overnight.^[2]

2. Assay Procedure:

- The culture medium is removed, and the cells are incubated with a buffer containing a phosphodiesterase inhibitor (e.g., IBMX) for 30 minutes at room temperature to prevent cAMP degradation.^[2]

- Test compounds at various concentrations are added to the wells.
- The plates are incubated for an additional 30 minutes at room temperature.[2]

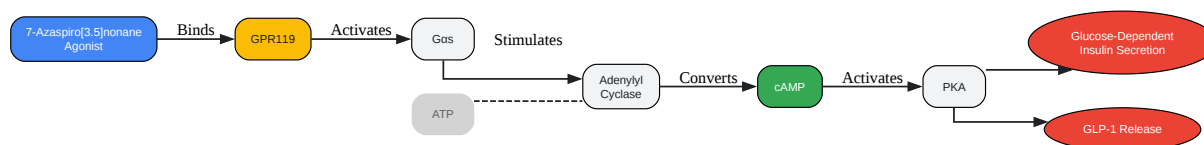
3. Detection:

- Intracellular cAMP levels are determined using a commercially available cAMP assay kit (e.g., HTRF or LANCE).[2]

4. Data Analysis:

- The half-maximal effective concentration (EC50) values are calculated by fitting the concentration-response data to a four-parameter logistic equation.[2]

GPR119 Signaling Pathway



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GPR119 agonist signaling pathway.

SARS-CoV-2 3C-like Protease (3CLpro) Inhibitors

Derivatives of the closely related 6-azaspiro[3.5]nonane scaffold have been investigated as inhibitors of the SARS-CoV-2 3C-like protease (3CLpro), an essential enzyme for viral replication.

Structure-Activity Relationship Highlights:

The spirocyclic core helps to position substituents to interact with the S4 subsite of the 3CLpro active site. The larger 6-membered nitrogen heterocycle of the azaspiro[3.5]nonane, compared to smaller spirocycles, allows for extended engagement with a hydrophobic cleft in the S4

subsite. This interaction can "lock" the inhibitor in a stable conformation, precluding multiple binding modes and potentially enhancing inhibitory activity.

Quantitative Data:

Compound	Spirocyclic Core	IC50 (μM) vs. SARS-CoV-2 3CLpro
7c	6-Azaspiro[3.5]nonane	[Data not specified in abstract]
8c	6-Azaspiro[3.5]nonane	[Data not specified in abstract]
9c	6-Azaspiro[3.5]nonane	[Data not specified in abstract]
10c	6-Azaspiro[3.5]nonane	[Data not specified in abstract]
11c	6-Azaspiro[3.5]nonane	[Data not specified in abstract]

Note: The referenced study indicates that these compounds generally display high inhibitory activity with IC50 values in the submicromolar range. For specific values, the full publication should be consulted.

Experimental Protocol: SARS-CoV-2 3CLpro FRET Assay

This biochemical assay measures the inhibition of 3CLpro enzymatic activity using a fluorescence resonance energy transfer (FRET) substrate.

1. Reagents:

- Recombinant, purified SARS-CoV-2 3CLpro enzyme.
- FRET substrate: A fluorescently labeled peptide containing a 3CLpro cleavage site (e.g., Dabcyl-KTSAVLQ↓SGFRKME-Edans).
- Assay Buffer: e.g., 20 mM Tris-HCl (pH 7.3), 100 mM NaCl, 1 mM EDTA, 1 mM DTT.

2. Assay Procedure:

- In a 96-well or 384-well plate, add the test inhibitor at various concentrations.

- Add the 3CLpro enzyme to each well and pre-incubate to allow for inhibitor binding.
- Initiate the reaction by adding the FRET substrate.

3. Detection:

- Immediately measure the fluorescence intensity over time using a fluorescence plate reader at appropriate excitation and emission wavelengths.

4. Data Analysis:

- The rate of reaction is determined from the initial linear portion of the fluorescence curve.
- The percentage of inhibition is plotted against the logarithm of the inhibitor concentration to determine the half-maximal inhibitory concentration (IC₅₀).

Experimental Workflow: 3CLpro Inhibition Assay



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Workflow for a FRET-based 3CLpro inhibition assay.

Sigma Receptor Ligands

The 2,7-diazaspiro[3.5]nonane scaffold, a close analog of 7-azaspiro[3.5]nonane, has been utilized to develop high-affinity ligands for sigma receptors (S1R and S2R), which are implicated in various central nervous system disorders.[3]

Structure-Activity Relationship Highlights:

The 2,7-diazaspiro[3.5]nonane core provides a rigid framework for orienting substituents that interact with the sigma receptor binding sites. The presence of two basic nitrogen atoms within this scaffold appears to be beneficial for high affinity, particularly for the S1R.[3] Modifications to the substituents on these nitrogen atoms significantly modulate the binding affinity and selectivity for S1R versus S2R.[3]

Quantitative Data:

Compound	R ¹	R ²	S1R Ki (nM)	S2R Ki (nM)
4b	[Structure not specified]	[Structure not specified]	2.7	27
4c	[Structure not specified]	[Structure not specified]	3.5	[Not specified]
5b	[Structure not specified]	[Structure not specified]	13	102
8f	[Structure not specified]	[Structure not specified]	10	165

Data is for 2,7-diazaspiro[3.5]nonane derivatives.[3]

Experimental Protocol: Sigma-1 Receptor Radioligand Binding Assay

This assay determines the binding affinity of a test compound by measuring its ability to displace a radiolabeled ligand from the sigma-1 receptor.

1. Membrane Preparation:

- Membranes are prepared from a tissue source with high expression of sigma-1 receptors (e.g., guinea pig liver).

2. Assay Procedure:

- In a reaction tube, combine the membrane preparation, a radiolabeled sigma-1 receptor ligand (e.g., [³H]-(+)-pentazocine), and the test compound at various concentrations.
- Incubate the mixture to allow for competitive binding to reach equilibrium.

3. Separation and Detection:

- Separate the bound and free radioligand using rapid filtration through glass fiber filters.

- The amount of radioactivity retained on the filters, representing the bound ligand, is quantified using liquid scintillation counting.

4. Data Analysis:

- The concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC₅₀) is determined.
- The inhibitory constant (K_i) is then calculated from the IC₅₀ value using the Cheng-Prusoff equation.

Sigma-1 Receptor Signaling Overview



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Simplified overview of Sigma-1 receptor activation.

Muscarinic Receptor Antagonists

While specific quantitative SAR data for 7-azaspiro[3.5]nonane analogs as muscarinic receptor antagonists was not available in the reviewed literature, the general principles of muscarinic antagonist design and relevant experimental protocols are presented below. Muscarinic antagonists are used to treat a variety of conditions, including overactive bladder and chronic obstructive pulmonary disease.

General Structure-Activity Relationship of Muscarinic Antagonists:

- **Basic Nitrogen:** A tertiary or quaternary amine is typically required for binding to the anionic site of the muscarinic receptor.
- **Bulky Groups:** Large, bulky hydrophobic groups attached to a central carbon or quaternary nitrogen enhance binding affinity and antagonist activity.

- **Ester or Ether Linkage:** An ester or ether functionality is often present, contributing to the proper spatial arrangement and binding interactions.
- **Hydroxyl Group:** The presence of a hydroxyl group can increase potency through hydrogen bonding with the receptor.

Experimental Protocol: M1 Muscarinic Receptor Antagonist Assay (Calcium Flux)

This cell-based functional assay measures the ability of a compound to inhibit the agonist-induced mobilization of intracellular calcium mediated by the M1 muscarinic receptor.

1. Cell Culture:

- A cell line (e.g., CHO or HEK293) stably expressing the human M1 muscarinic receptor is used.
- Cells are seeded in a multi-well plate and grown to an appropriate confluency.

2. Cell Loading:

- Cells are loaded with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).

3. Assay Procedure:

- The test compound (antagonist) at various concentrations is added to the cells and incubated.
- A known M1 receptor agonist (e.g., carbachol or acetylcholine) is then added to stimulate the cells.

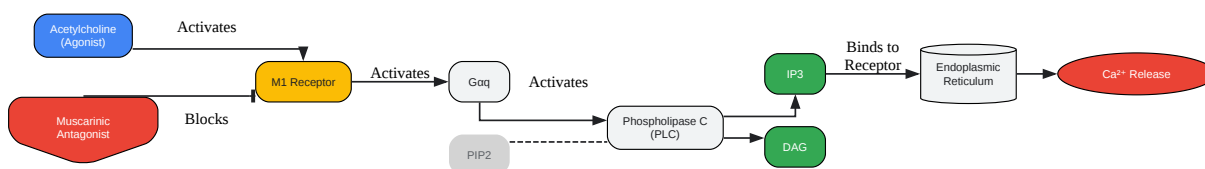
4. Detection:

- The change in fluorescence intensity, corresponding to the change in intracellular calcium concentration, is measured using a fluorescence plate reader.

5. Data Analysis:

- The ability of the antagonist to inhibit the agonist-induced calcium flux is quantified.
- The concentration of the antagonist that produces 50% inhibition (IC₅₀) is determined from the concentration-response curve.

M1 Muscarinic Receptor Signaling Pathway



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M1 muscarinic receptor signaling pathway.

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References

- 1. [pharmacy180.com](https://www.pharmacy180.com) [pharmacy180.com]
- 2. Muscarinic acetylcholine receptor antagonists: SAR and optimization of tyrosine ureas - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Design, synthesis, and structure-activity relationship of tropane muscarinic acetylcholine receptor antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
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